

Technical Guide: Structural Elucidation of 1-Methyl-5-(propan-2-yl)-1H-pyrazole

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Compound of Interest

Compound Name: 1-methyl-5-(propan-2-yl)-1H-pyrazole

CAS No.: 58442-49-2

Cat. No.: B6250788

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Executive Summary

Molecule: **1-methyl-5-(propan-2-yl)-1H-pyrazole** (CAS: Variable/Generic) Formula:

Molecular Weight: 124.19 g/mol Core Challenge: Regiochemical assignment. The synthesis of N-methylpyrazoles from unsymmetrical 1,3-dicarbonyl equivalents and methylhydrazine typically yields a mixture of 1,3- and 1,5-isomers. Definitive Method: 2D NOESY NMR spectroscopy is the gold standard for validating the spatial proximity of the N-methyl group to the C5-substituent (isopropyl).

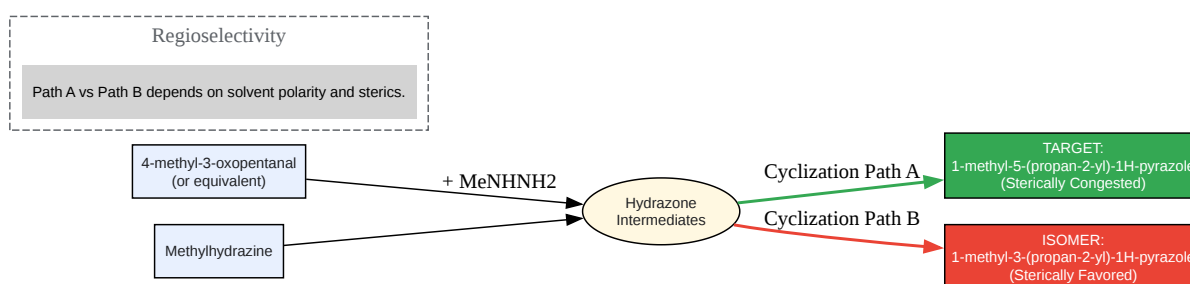
Synthetic Context & Isomer Generation

To understand the elucidation strategy, one must understand the origin of the impurity profile. The target molecule is typically synthesized via the condensation of methylhydrazine with a 1,3-electrophile bearing an isopropyl group (e.g., 4-methyl-3-oxopentanal or an equivalent enaminone).

This reaction proceeds via two competing pathways, leading to regioisomers:

- Target (1,5-isomer): N-Methyl group adjacent to the Isopropyl group.
- Impurity (1,3-isomer): N-Methyl group distal to the Isopropyl group.

Pathway Visualization



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Caption: Divergent synthesis pathways yielding the target 1,5-isomer and the 1,3-isomer impurity.

Analytical Strategy: The "Triad of Proof"

As a Senior Scientist, reliance on a single data point (like chemical shift) is insufficient due to solvent-dependent shifting. The following triad ensures 99.9% confidence.

Phase A: Mass Spectrometry (Confirmation)

Before investing in NMR time, confirm the molecular envelope.

- Technique: LC-MS (ESI+)
- Expected Result:

m/z.

- Note: Both isomers have identical mass and fragmentation patterns are often indistinguishable. MS is for identity, not structure.

Phase B: ¹H NMR (Connectivity)

The proton spectrum establishes the presence of the functional groups but does not definitively assign the position of the isopropyl group without 2D data.

Predicted ¹H NMR Data (

, 400 MHz):

Proton Group	Multiplicity	Integration	Approx. Shift ()	Coupling ()
Isomers				
N-CH3	Singlet	3H	3.80 - 3.90	-
Ring H4	Doublet	1H	6.00 - 6.10	~2.0 Hz
Ring H3	Doublet	1H	7.30 - 7.40	~2.0 Hz
iPr-CH	Septet	1H	2.90 - 3.10	~7.0 Hz
iPr-CH3	Doublet	6H	1.20 - 1.30	~7.0 Hz

Note: In the 1,5-isomer, the N-Me and iPr-CH signals may show slight broadening or shifts due to steric clash (the "buttressing effect").

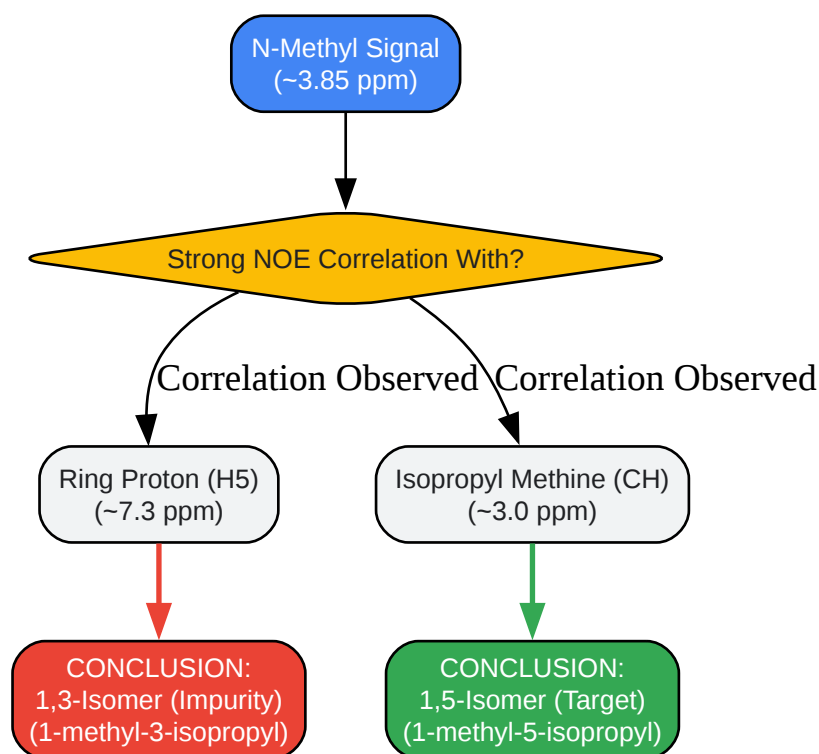
Phase C: 2D NOESY (The Decider)

This is the critical experiment. You must determine if the N-methyl protons are communicating with the Ring Proton (H5) or the Isopropyl Group.

- Logic: The Nuclear Overhauser Effect (NOE) depends on spatial proximity ().
- Target (1,5-Substitution): The N-Me group is physically touching the Isopropyl group.

- Impurity (1,3-Substitution): The N-Me group is physically touching the Ring Proton at position 5.

NOESY Correlation Logic Diagram



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Caption: Decision tree for assigning regiochemistry based on NOESY cross-peaks.

Detailed Experimental Protocol

Step 1: Sample Preparation

- Dissolve 5-10 mg of the isolated pyrazole oil in 0.6 mL of .
- Ensure the solution is free of paramagnetic impurities (filter through a small plug of celite if necessary).
- Critical: Use a high-quality NMR tube to ensure field homogeneity, essential for resolving the small coupling constants of the pyrazole ring (

Hz).

Step 2: Data Acquisition

Run the following sequence on a spectrometer

MHz:

- Standard ^1H (16 scans): To establish baseline integrals and purity.
- ^{13}C $\{^1\text{H}\}$ (256+ scans): To identify the number of unique carbons (7 expected).
- COSY: To assign the spin systems (connect iPr-CH to iPr-Me; connect Ring H3 to Ring H4).
- NOESY (Mixing time 500ms): The definitive experiment.

Step 3: Data Analysis & Validation

- Assign the Isopropyl Group: Look for the characteristic doublet (6H) and septet (1H).
- Assign the Ring Protons:
 - In the 1,5-isomer, the ring protons are H3 and H4.
 - In the 1,3-isomer, the ring protons are H4 and H5.
 - Note: H5 is typically more downfield (deshielded) than H3 in N-alkyl pyrazoles. However, NOE is safer than chemical shift assumptions.
- Check the NOE Cross-peaks:
 - Locate the N-Methyl singlet (ppm).
 - Draw a horizontal line from this peak in the 2D spectrum.
 - If you see a cross-peak at ppm (the Septet): You have the 1,5-isomer.

- If you see a cross-peak at

ppm (an Aromatic H): You have the 1,3-isomer.

Summary of Expected Data (1,5-Isomer)

Nucleus	Assignment	Chemical Shift ()	Multiplicity	Correlation (2D)
1H	H-4 (Ring)	6.05	Doublet ()	COSY to H-3
1H	H-3 (Ring)	7.35	Doublet ()	NOE to H-4
1H	N-CH3	3.82	Singlet	NOE to iPr-CH
1H	iPr-CH	2.95	Septet ()	NOE to N-CH3
1H	iPr-CH3	1.25	Doublet ()	COSY to iPr-CH
13C	C-5 (Quaternary)	~145.0	-	HMBC to N-Me
13C	C-3 (CH)	~138.0	-	HSQC to H-3

Note: Chemical shifts are estimates based on standard pyrazole shielding trends in

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References

- Elguero, J. (1984). Pyrazoles and their Benzo Derivatives. In Comprehensive Heterocyclic Chemistry. Elsevier. (Foundational text on pyrazole tautomerism and regiochemistry).
- Larkin, J. et al. (2002). "Regioselectivity in the Synthesis of 1,3,5-Trisubstituted Pyrazoles". Journal of Heterocyclic Chemistry, 39(1).

- Claridge, T. D. W. (2016). High-Resolution NMR Techniques in Organic Chemistry. Elsevier.
- PubChem Compound Summary. (2025). **1-methyl-5-(propan-2-yl)-1H-pyrazole**. National Center for Biotechnology Information.
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